

Application Notes and Protocols: BMP Agonist 1

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Compound of Interest

Compound Name: *BMP agonist 1*

Cat. No.: *B12373257*

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Introduction

BMP Agonist 1, also identified as compound 2b in the work by Riege et al. (2023), is a small molecule belonging to the maleimide-fused carbazole class.^{[1][2]} It functions as a novel noncanonical bone morphogenetic protein (BMP) synergizer. This compound has been shown to promote osteogenic differentiation and depends on active BMP signaling to exert its effects.^{[1][2]} Mechanistically, **BMP Agonist 1** inhibits GSK3 β , leading to an increase in β -catenin signaling, and it synergistically regulates the expression of Id2 and Id3.^{[1][2]} These application notes provide detailed protocols for the preparation of stock solutions of **BMP Agonist 1** for use in in vitro research settings.

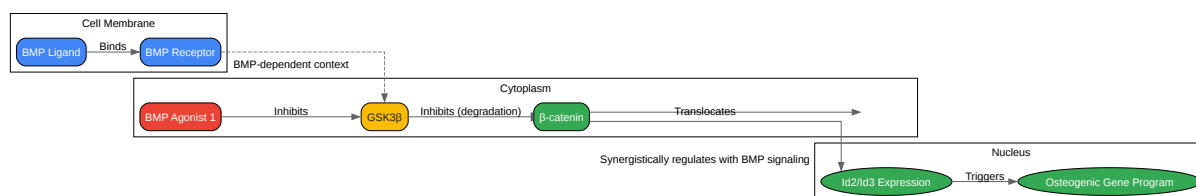
Chemical and Physical Properties

A summary of the key properties of **BMP Agonist 1** is provided in the table below for easy reference.

Property	Value	Source
Systematic Name	8-hydroxy-5,6,7-trimethoxy-10-methyl-10,12-dihydro-9H-pyrrolo[3,4-a]carbazole-9,11(8H)-dione	N/A
Molecular Formula	C ₂₁ H ₁₆ N ₂ O ₆	[3]
Molecular Weight	392.4 g/mol	[3]
Appearance	Solid	N/A
Solubility	Soluble in DMSO	[3]
Storage (Solid)	-20°C, desiccated	[3]
Storage (Stock Solution)	-20°C or -80°C	General laboratory practice

Signaling Pathway of BMP Agonist 1

The following diagram illustrates the proposed signaling pathway of **BMP Agonist 1**.



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Caption: Proposed signaling pathway of **BMP Agonist 1**.

Experimental Protocols

Preparation of a 10 mM Stock Solution of **BMP Agonist 1** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMP Agonist 1**, a common starting concentration for in vitro studies.

Materials:

- **BMP Agonist 1** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettors and sterile, filtered pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **BMP Agonist 1** to room temperature to prevent condensation of moisture onto the compound.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **BMP Agonist 1**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.924 mg of the compound.
- **Dissolving the Compound:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **BMP Agonist 1**. To continue the example, add 1 mL of DMSO to the 3.924 mg of compound.
- **Ensuring Complete Dissolution:** Vortex the solution for 30-60 seconds to facilitate dissolution. If necessary, gently warm the solution in a 37°C water bath for a few minutes and vortex

again. Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.

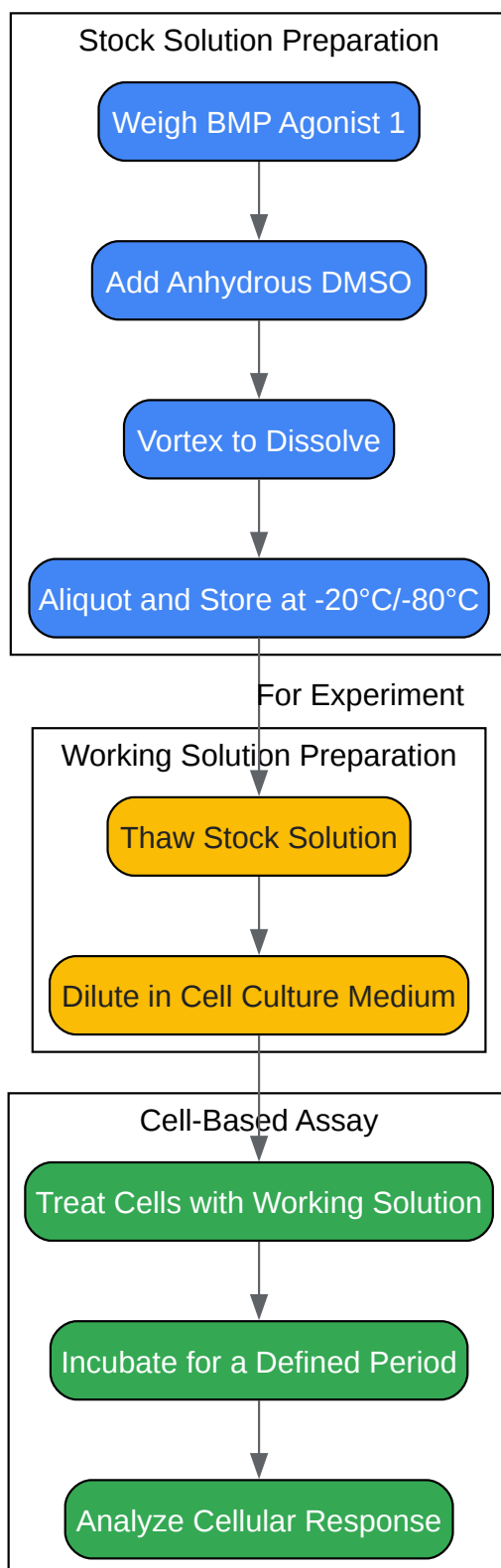
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage of up to a week, the solution can be kept at 4°C.

Note on Working Solutions:

For cell-based assays, the 10 mM stock solution should be further diluted in cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1%.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using **BMP Agonist 1** stock solutions in cell-based assays.



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Caption: Workflow for preparing and using **BMP Agonist 1**.

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References

- 1. Identification of Maleimide-Fused Carbazoles as Novel Noncanonical Bone Morphogenetic Protein Synergizers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. BMP agonist 1 () for sale [vulcanchem.com]
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